Application Note: Analytical Characterization of Methyl 2-cyano-3-methylbenzoate

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Compound of Interest

Compound Name:	*Methyl 2-cyano-3-methylbenzoate*
CAS No.:	*500024-27-1*
Cat. No.:	*B1632545*

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Abstract

This application note details the structural elucidation and purity profiling of **Methyl 2-cyano-3-methylbenzoate** (CAS: 50983-02-7). As a critical intermediate in the synthesis of agrochemicals and isoindolinone-based pharmaceuticals, its quality directly impacts downstream yield and safety. This guide moves beyond standard testing to provide a causal analysis of the molecule's physicochemical behavior. We establish a self-validating analytical control strategy utilizing FTIR (functional group ID), HPLC-UV (purity/impurity profiling), and

H-NMR (structural confirmation).

Chemical Context & Critical Quality Attributes (CQA)

Methyl 2-cyano-3-methylbenzoate is a tri-substituted benzene derivative. Its analysis presents specific challenges due to the potential for hydrolysis (ester to acid) and the close elution profiles of regioisomers.

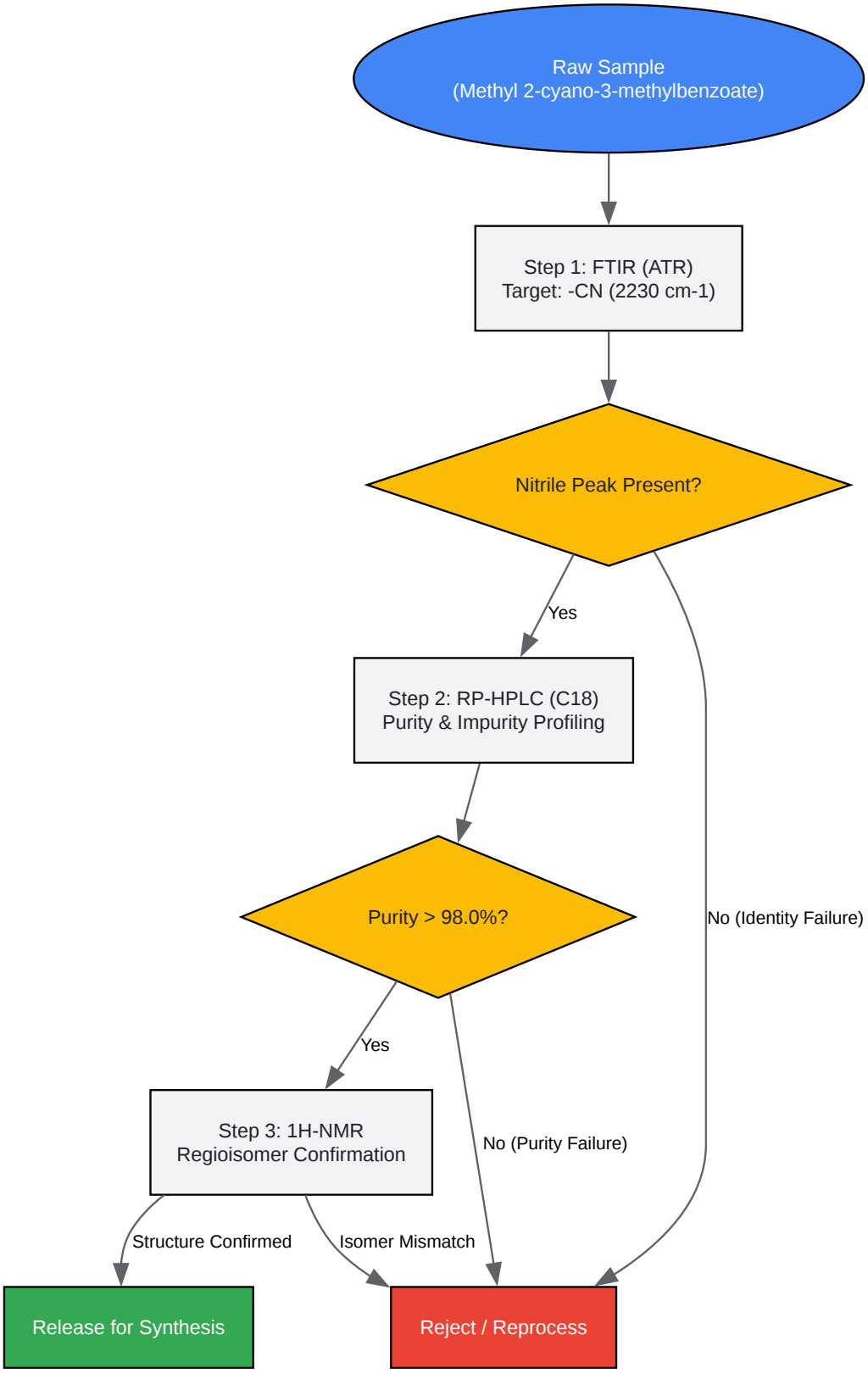
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Property	Specification / Value	Analytical Relevance
Molecular Formula		MW = 175.18 g/mol
Key Functional Groups	Nitrile (-CN), Methyl Ester (-COOMe), Toluene (-CH3)	FTIR: Distinct -CN stretch.NMR: Diagnostic methyl singlets.[1]
Polarity (LogP)	~1.65 (Predicted)	Moderately lipophilic; suitable for Reverse Phase HPLC (C18).
Major Impurities	2-cyano-3-methylbenzoic acid (Hydrolysis)Regioisomers (e.g., 2-cyano-4-methyl)	HPLC: Acidic mobile phase required to suppress ionization of acid impurities.

Analytical Logic Flow

The following workflow illustrates the decision matrix for characterizing a raw batch of **Methyl 2-cyano-3-methylbenzoate**.

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Figure 1: Sequential analytical workflow ensuring identity (FTIR), purity (HPLC), and structural integrity (NMR).

Method 1: Fourier Transform Infrared Spectroscopy (FTIR)

Objective: Rapid identification via the "Fingerprint" method. Causality: The nitrile group (-CN) provides a solitary, sharp peak in a "silent" region of the IR spectrum, making it the most reliable diagnostic for initial identity confirmation.

Protocol

- Technique: Attenuated Total Reflectance (ATR) on a Diamond or ZnSe crystal.
- Parameters:
  - Range: 4000 – 600 cm
  - Resolution: 4 cm
  - Scans: 16 (minimum)
- Key Spectral Features:
  - Nitrile Stretch: Look for a sharp, medium-intensity band at 2220–2240 cm
    . Note: Absence of this peak indicates hydrolysis to amide or acid.
  - Ester Carbonyl: Strong band at 1720–1735 cm
    .
  - Ester Stretch: Strong bands in the 1200–1300 cm
    region.

Method 2: High-Performance Liquid Chromatography (HPLC)[2]

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Objective: Quantitative purity assessment and separation of the hydrolyzed acid impurity. Scientific Rationale: The target molecule is an ester.[2][3][4][5][6] In neutral conditions, any residual acid impurity (2-cyano-3-methylbenzoic acid) would be ionized (carboxylate form), eluting in the void volume. We utilize an acidic mobile phase to keep the impurity protonated, increasing its retention and ensuring separation from the main ester peak.

Protocol: Purity Profiling

- Column: C18 End-capped (e.g., Agilent Zorbax Eclipse Plus),

  mm, 3.5

  .
- Mobile Phase A: 0.1% Phosphoric Acid in Water (

).
- Mobile Phase B: Acetonitrile (HPLC Grade).
- Flow Rate: 1.0 mL/min.[7]
- Column Temp: 30°C.
- Detection: UV @ 230 nm (Maximize absorption of the benzonitrile chromophore).

Gradient Program:

Time (min)	% Mobile Phase B	Event
0.0	**20**	**Initial equilibration**
15.0	80	Linear ramp to elute ester
18.0	80	Wash lipophilic contaminants
18.1	20	Return to initial

| 23.0 | 20 | Re-equilibration |

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System Suitability Criteria (Self-Validating):

- Tailing Factor:

  (Ensures no secondary interactions with silanols).

- Resolution (

  ):

  between the main peak and the nearest impurity (likely the acid form eluting earlier).

Method 3: Nuclear Magnetic Resonance (H-NMR)

Objective: Definitive structural elucidation and regioisomer confirmation. Causality: Mass spectrometry confirms molecular weight but cannot easily distinguish between 2-cyano-3-methyl and 2-cyano-4-methyl isomers. NMR coupling constants (

-values) are required to map the aromatic substitution pattern.

Expected Chemical Shifts (, 400 MHz)

The molecule is a 1,2,3-trisubstituted benzene. This leaves protons at positions 4, 5, and 6.

- Aromatic Region (7.3 – 7.7 ppm):
  - We expect an ABC or ABX system.
  - H-4 (d): Doublet, coupling with H-5.
  - H-6 (d): Doublet, coupling with H-5.
  - H-5 (t/dd): Triplet or doublet of doublets (coupling with both H-4 and H-6).
  - Note: If the symmetry were different (e.g., 4-methyl isomer), the splitting pattern would change to a broad singlet and two doublets.
- Methyl Ester (-OCH

  ):

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- ~3.95 ppm (Singlet, 3H): Deshielded by the oxygen and carbonyl cone.

- Ar-Methyl (-CH

  ):

  - ~2.55 ppm (Singlet, 3H): Typical benzylic position.

Protocol

- Solvent: Dissolve ~10 mg sample in 0.6 mL

  (Chloroform-d).

- Reference: TMS at 0.00 ppm.

- Acquisition: 16 scans, 30° pulse angle to ensure quantitative integration if checking molar ratios.

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